

2-Bromo-2-methylbutane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Bromo-2-methylbutane**

Cat. No.: **B1582447**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety and handling information for **2-Bromo-2-methylbutane** (tert-Amyl bromide), a key reagent in various chemical syntheses. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing risks associated with the handling of this highly flammable and irritant chemical.

Chemical and Physical Properties

2-Bromo-2-methylbutane is a colorless to light brown liquid.[\[1\]](#)[\[2\]](#) A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value
Molecular Formula	C5H11Br[3][4]
Molecular Weight	151.04 g/mol [4][5]
CAS Number	507-36-8[4][6]
Boiling Point	107-108 °C[3][5]
Flash Point	5 °C (41 °F) - closed cup[2][3][7]
Density	1.182 g/mL at 25 °C[7][8]
Refractive Index	1.442 at 20 °C[3][7]
Appearance	Liquid[3][7]

Hazard Identification and GHS Classification

2-Bromo-2-methylbutane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to implement appropriate safety measures.

GHS Pictograms:

- Flame: Flammable
- Exclamation Mark: Irritant, Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritation

Signal Word: Danger[3][4][6]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[3][4][6]
- H315: Causes skin irritation.[3][4][6]
- H319: Causes serious eye irritation.[3][4][6]

- H335: May cause respiratory irritation.[3][4][6]

Precautionary Statements: A comprehensive list of precautionary statements, including prevention, response, storage, and disposal, can be found in the safety data sheet (SDS).[6] Key preventative measures include keeping the substance away from heat, sparks, open flames, and hot surfaces, and wearing appropriate personal protective equipment.[6]

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols will vary based on the application, the following general procedures for safe handling and emergency response are mandatory when working with **2-Bromo-2-methylbutane**.

Handling and Storage

- Handling: Always handle **2-Bromo-2-methylbutane** in a well-ventilated area, preferably within a chemical fume hood.[3][9] Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6][9] Containers should be opened and handled with care.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[3] The storage area should be designated for flammable liquids.

Accidental Release Measures

In the event of a spill, immediately evacuate the area and remove all sources of ignition.[6] Ensure adequate ventilation.[6] Small spills can be absorbed with an inert material (e.g., sand, vermiculite) and placed in a suitable container for disposal.[3][6] For large spills, prevent further leakage if it is safe to do so and contain the spill.[6] Do not let the product enter drains.[6]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][6]

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3][6] Rinse mouth with water. Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[6]
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back.[10] During a fire, irritating and highly toxic gases such as carbon oxides and hydrogen bromide may be generated.[3][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **2-Bromo-2-methylbutane**.

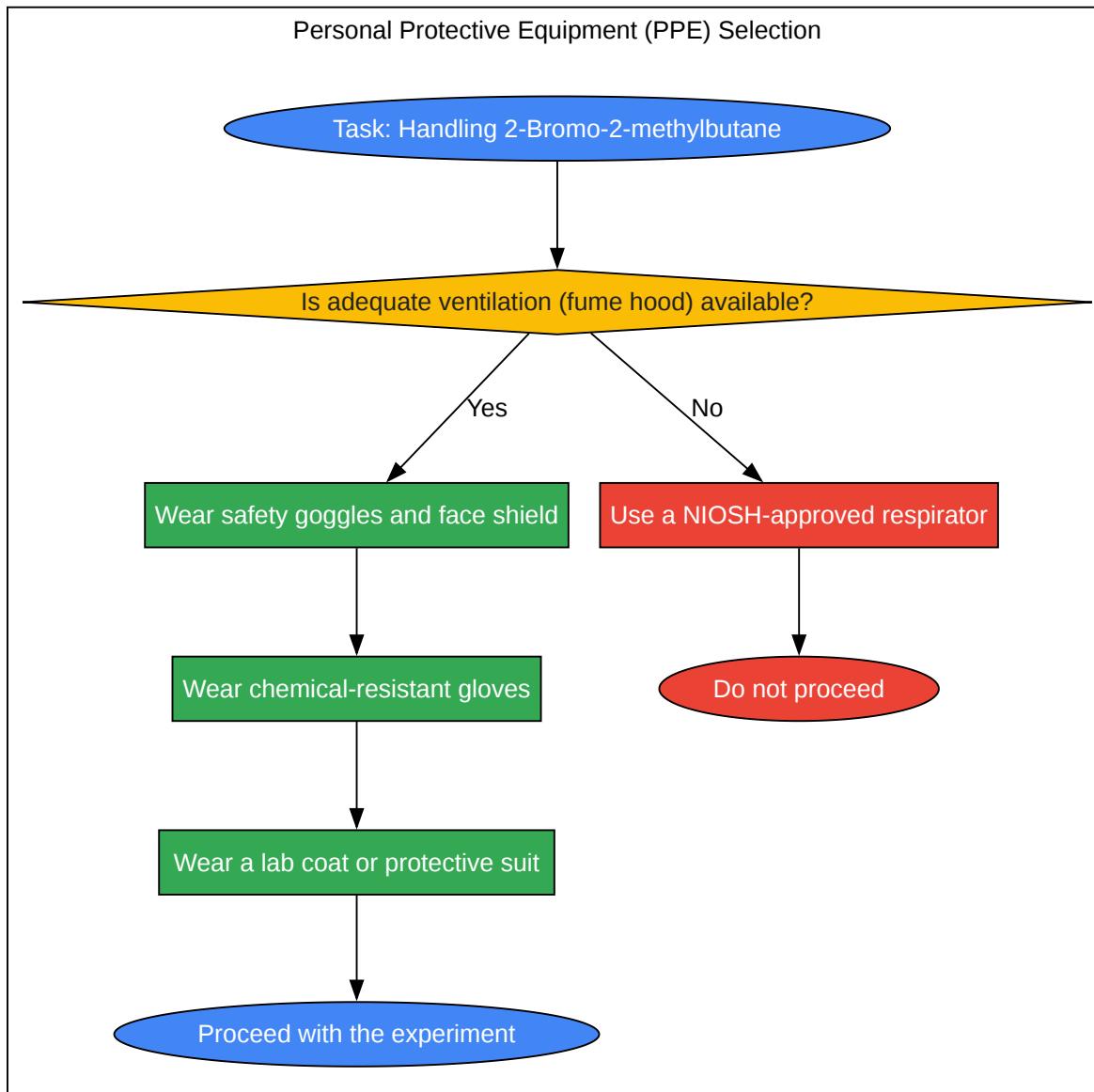
Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably a chemical fume hood.[3][9] Eyewash stations and safety showers should be readily available.[3]
Eye/Face Protection	Wear chemical safety goggles and a face shield. [6][9]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6][9]
Respiratory Protection	If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[10]

Toxicological Information

Detailed toxicological studies for **2-Bromo-2-methylbutane** are limited. However, the available data indicates that it is an irritant to the skin, eyes, and respiratory system.[3] Inhalation may cause symptoms such as coughing and wheezing.[11] Direct contact can lead to redness, itching, and pain.[3] Ingestion can cause nausea, vomiting, and abdominal pain.[12]

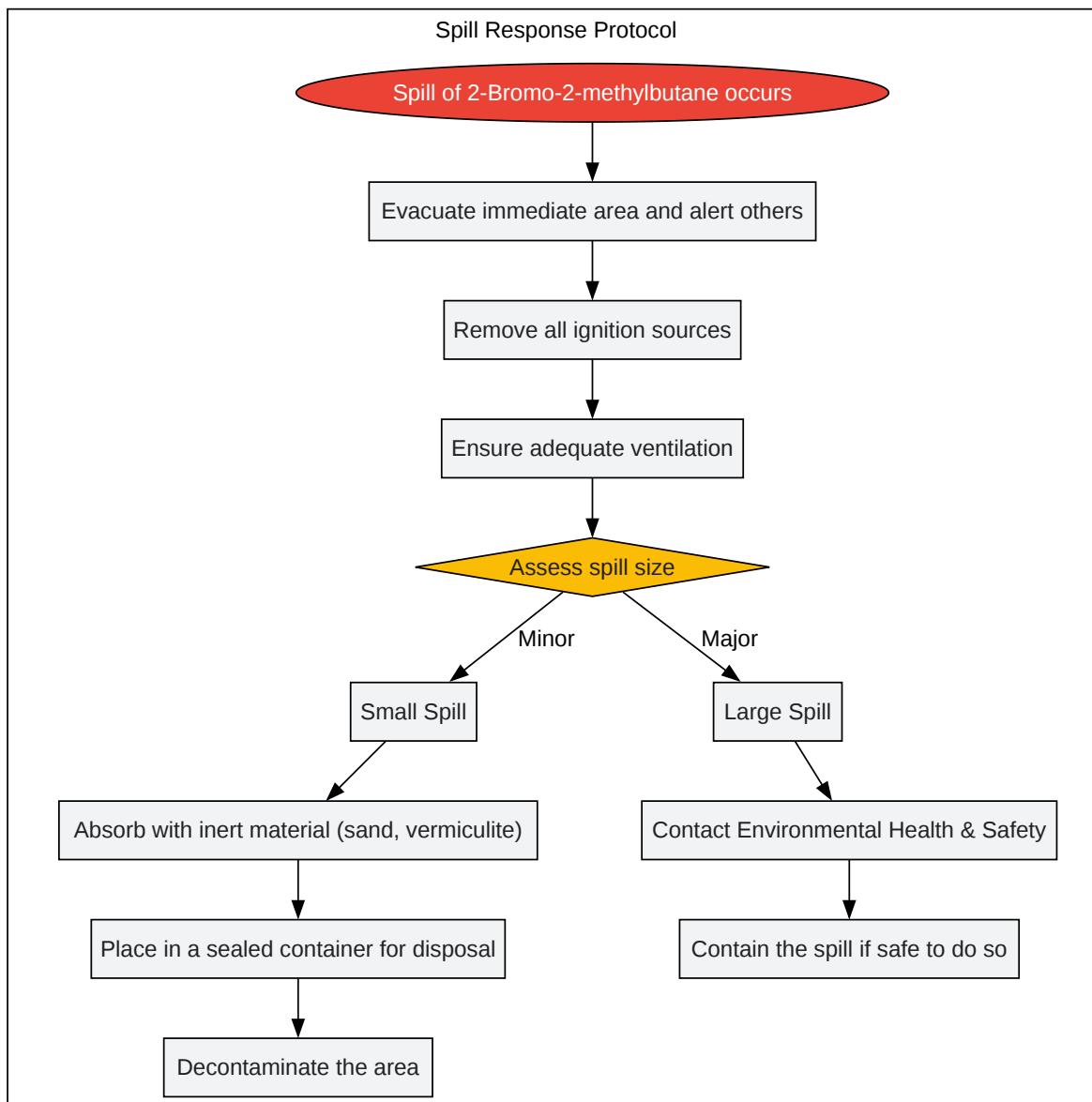
Visualized Workflows

To further clarify the safety and handling procedures, the following diagrams illustrate key decision-making processes.



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Caption: PPE selection workflow for handling **2-Bromo-2-methylbutane**.



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Caption: Emergency response protocol for a **2-Bromo-2-methylbutane** spill.

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